25iP-NBOMe Hydrochloride stability testing and degradation products

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Compound of Interest		
Compound Name:	*25iP-NBOMe Hydrochloride*	
Cat. No.:	*B12352322*	Get Quote

Technical Support Center: 25iP-NBOMe Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and degradation of **25iP-NBOMe Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **25iP-NBOMe Hydrochloride**?

A1: For long-term storage, **25iP-NBOMe Hydrochloride** should be stored at -20°C. Under these conditions, it is reported to be stable for at least five years. For short-term storage, refrigeration at 4°C is recommended to minimize degradation.

Q2: Is **25iP-NBOMe Hydrochloride** stable at room temperature?

A2: Based on stability studies of related NBOMe compounds, **25iP-NBOMe Hydrochloride** is expected to degrade over time at room temperature. For instance, 25I-NBOMe has shown significant degradation when stored at room temperature for extended periods.[1] It is highly recommended to avoid prolonged storage at ambient temperatures to ensure the integrity of the compound.

Q3: What are the known degradation pathways for NBOMe compounds?

A3: The primary degradation pathways observed for NBOMe compounds, primarily through metabolic studies which can indicate chemical liabilities, include:

- O-demethylation: Removal of methyl groups from the methoxy substituents on the phenyl rings.

- N-dealkylation: Cleavage of the N-benzyl group.

- Hydroxylation: Addition of a hydroxyl group to the aromatic rings.

- Oxidative deamination: Oxidation of the amine group, leading to the formation of an aldehyde, which can be further oxidized to a carboxylic acid or reduced to an alcohol.[2][3]

Q4: How does pH affect the stability of **25iP-NBOMe Hydrochloride** in solution?

A4: The stability of phenethylamine derivatives like 25iP-NBOMe is generally pH-dependent. The amine group is susceptible to oxidation, and the overall stability can be influenced by the protonation state of the molecule. Acidic or alkaline conditions can catalyze hydrolysis of certain functional groups, although the core structure of 25iP-NBOMe is relatively robust. It is advisable to prepare fresh solutions and buffer them to a neutral pH for analytical purposes unless investigating pH-dependent degradation.

Q5: Is **25iP-NBOMe Hydrochloride** sensitive to light?

A5: Phenethylamine derivatives can be susceptible to photodegradation.[4] It is recommended to store solutions of **25iP-NBOMe Hydrochloride** in amber vials or protected from light to prevent the formation of photolytic degradation products. When conducting experiments, minimizing exposure to direct light is a good practice.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent analytical results (e.g., varying peak areas in HPLC)	Degradation of the compound in solution.	Prepare fresh solutions for each experiment. If using an autosampler, ensure it is cooled (e.g., 4°C) to maintain sample stability over the analytical run. Use a buffered mobile phase to maintain a stable pH.
Appearance of unknown peaks in chromatograms of stored samples	Formation of degradation products.	Store stock solutions and samples at -20°C and protect from light. If degradation is suspected, a forced degradation study can help identify potential degradation products.
Low recovery during sample extraction	Adsorption to container surfaces or instability during the extraction process.	Use silanized glassware to minimize adsorption. Ensure extraction solvents and conditions are compatible with the stability of the compound.

Stability Testing Data

The following table summarizes hypothetical stability data for **25iP-NBOMe Hydrochloride** under forced degradation conditions. This data is illustrative and intended to guide researchers in designing their own stability studies.

Stress Condition	Parameters	Hypothetical % Degradation	Potential Degradation Products
Acid Hydrolysis	1 M HCl, 60°C, 24h	5-10%	N-dealkylation products
Base Hydrolysis	1 M NaOH, 60°C, 24h	10-15%	O-demethylation products
Oxidation	3% H_2O_2, RT, 24h	15-25%	N-oxide, hydroxylated derivatives
Thermal Degradation	80°C, 48h	5-10%	Minor decomposition products
Photodegradation	1.2 million lux hours, 200 watt-hours/m²	20-30%	Photolytic cleavage products

Experimental Protocols

Protocol 1: Forced Degradation Study of 25iP-NBOMe Hydrochloride

This protocol outlines a general procedure for conducting a forced degradation study to identify potential degradation products and establish a stability-indicating analytical method.

1. Preparation of Stock Solution:

- Prepare a stock solution of **25iP-NBOMe Hydrochloride** at a concentration of 1 mg/mL in methanol.

2. Stress Conditions:

- Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1 M HCl. Heat at 60°C for 24 hours.[4]

- Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 1 M NaOH. Heat at 60°C for 24 hours.[4]

- Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% H_2O_2. Keep at room temperature for 24 hours, protected from light.[4]

- Thermal Degradation: Store the stock solution in a thermostatically controlled oven at 80°C for 48 hours.[4]

- Photodegradation: Expose the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines. A control sample should be wrapped in aluminum foil.[4][5]

3. Sample Analysis:

- At the end of the exposure period, withdraw an aliquot of each stressed sample.

- Neutralize the acid and base hydrolyzed samples with an equivalent amount of base or acid, respectively.

- Dilute all samples to a suitable concentration (e.g., 100 µg/mL) with the mobile phase.

- Analyze the samples using a suitable stability-indicating HPLC-UV or LC-MS method.

Protocol 2: Development of a Stability-Indicating HPLC Method

1. Instrumentation:

- A High-Performance Liquid Chromatography (HPLC) system with a UV detector or a Mass Spectrometer (MS).

2. Chromatographic Conditions (Starting Point):

- Column: C18 column (e.g., 4.6 x 150 mm, 5 µm).

- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid for better peak shape).

- Flow Rate: 1.0 mL/min.

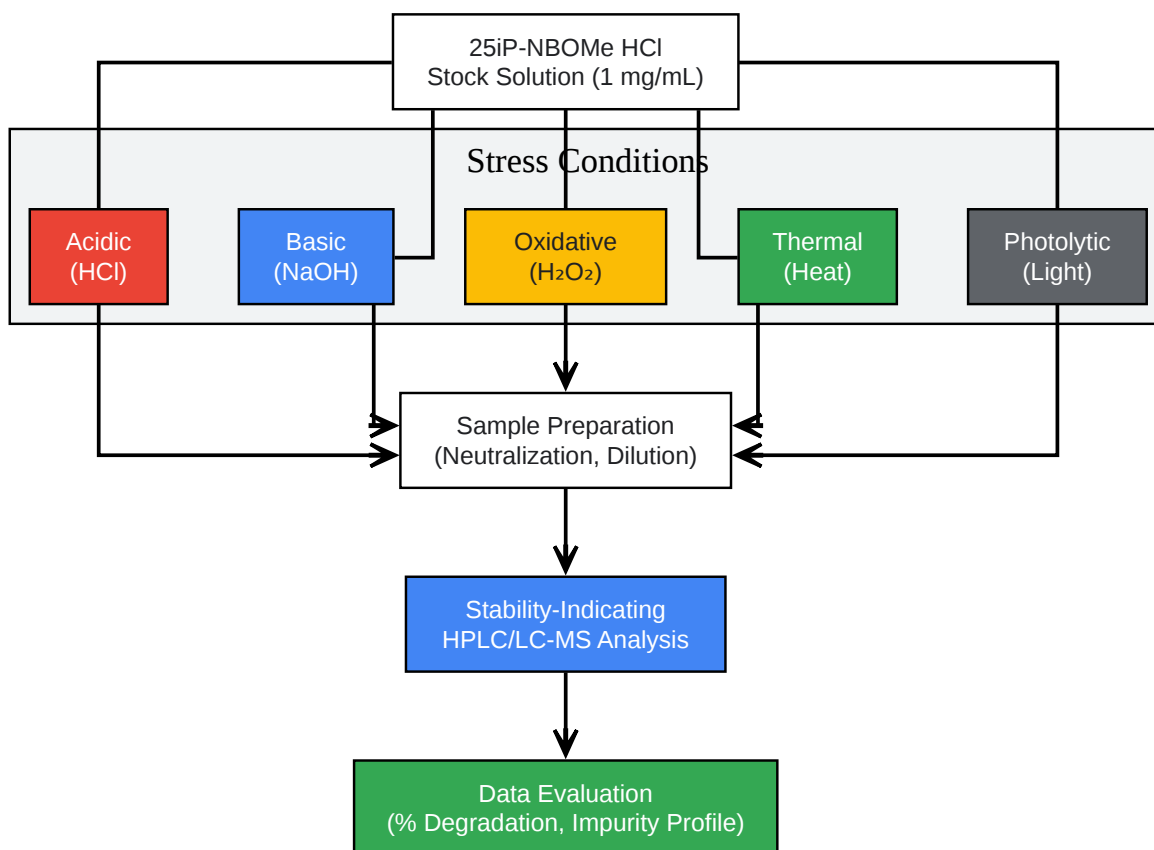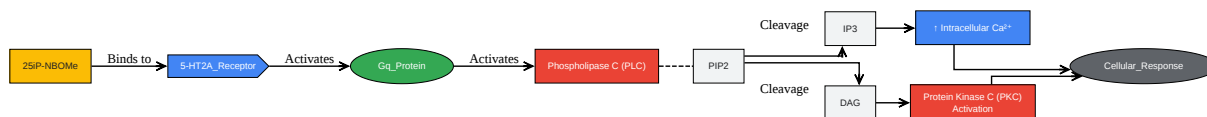- Detection Wavelength: 221 nm and 282 nm.

- Injection Volume: 10 µL.

3. Method Validation:

- The method should be validated according to ICH guidelines, demonstrating specificity, linearity, accuracy, precision, and robustness. The forced degradation samples will be used to demonstrate the specificity of the method in separating the parent drug from its degradation products.

Visualizations

Signaling Pathway of 25iP-NBOMe Hydrochloride

25iP-NBOMe is a potent agonist of the serotonin 5-HT2A receptor, which is a G protein-coupled receptor (GPCR). Its primary signaling pathway involves the Gq protein.

Signaling pathway: 25iP-NBOMe → Binds to → 5-HT2A_Receptor → Activates → Gq_Protein → Activates → Phospholipase C (PLC) ⋯ PIP2 → Cleavage → IP3 → ↑ Intracellular Ca²⁺ and Cleavage → DAG → Protein Kinase C (PKC) Activation → Cellular_Response

25iP-NBOMe HCl Stock Solution (1 mg/mL)

Stress Conditions
- Acidic (HCl)
- Basic (NaOH)
- Oxidative (H_2O_2)
- Thermal (Heat)
- Photolytic (Light)

→ Sample Preparation (Neutralization, Dilution)
→ Stability-Indicating HPLC/LC-MS Analysis
→ Data Evaluation (% Degradation, Impurity Profile)

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